

BPIQ-I Stability Data and Storage

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Compound Focus: Bpiq-i

CAS No.: 174709-30-9

Cat. No.: S578945

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The table below summarizes the key stability information and physical properties of **BPIQ-I** from technical data sheets.

Property	Specification / Recommendation
Purity	≥95% by HPLC [1], ≥99.0% [2]
Molecular Formula	C ₁₆ H ₁₂ BrN ₅ [1] [2] [3]
Molecular Weight	354.2 g/mol [1] [2] [3]
Solid Form	Off-white to crystalline solid [1] [3]
Recommended Storage (Powder)	Protect from light. -20°C [1]. Packaging under inert gas is recommended [1].
Freezing Powder	Ok to freeze [1]
Solubility (Stock Solution)	5 mg/ml in DMSO [1]
Stock Solution Stability	Stable for up to 3 months at -20°C [1]. Up to 1 month at -20°C [2].
Recommended Stock Handling	Following reconstitution, aliquot and freeze at -20°C. Avoid repeated freeze-thaw cycles [1] [2].

Experimental Protocol: Preparing and Using **BPIQ-I** Stock Solutions

Here is a detailed methodology for creating a stock solution of **BPIQ-I** to ensure stability and experimental consistency.

- **Preparation**

- **Equipment & Reagents:** Bring anhydrous DMSO to room temperature. Use a calibrated microbalance, sterile volumetric tubes, and a sonicating water bath.
- **Weighing:** Weigh the desired amount of **BPIQ-I** powder. The datasheet suggests a stock concentration of 5 mg/ml [1].
- **Dissolution:** Add the calculated volume of DMSO to the powder. Gently vortex the mixture until the powder is fully dissolved. If necessary, briefly place the tube in a sonicating water bath for a few minutes to aid dissolution.
- **Aliquoting:** Immediately upon complete dissolution, aliquot the stock solution into small, single-use vials to minimize freeze-thaw cycles and exposure to ambient conditions [1] [2].

- **Storage**

- Store the aliquots at **-20°C** and protect from light [1].
- Clearly label all aliquots with the compound name, concentration, preparation date, and your initials.

- **Usage in Cell-Based Assays**

- Thaw an aliquot on ice or at room temperature in the dark. Gently vortex before use.
- Dilute the stock solution into the appropriate cell culture medium to achieve the desired working concentration. The final DMSO concentration in cell culture should typically not exceed 0.1% to avoid cytotoxicity.
- Discard any unused solution from the thawed aliquot; do not re-freeze.

The following diagram illustrates the complete workflow for preparing and storing **BPIQ-I** stock solutions.



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Frequently Asked Questions (FAQs)

Q1: What is the shelf life of the BPIQ-I powder? The technical data sheet indicates a shelf life of up to 3 years when stored at -20°C, though one supplier notes a general shelf life of 1460 days (approximately 4 years) for the solid form [1] [3].

Q2: Can I use a solvent other than DMSO to prepare stock solutions? The product datasheets specify DMSO as the solvent for preparing stock solutions at 5 mg/ml [1]. The stability profile in other solvents has not been reported, so using DMSO is strongly recommended.

Q3: What is the primary mechanism of action of BPIQ-I? BPIQ-I is a cell-permeable, reversible, and ATP-competitive inhibitor. It is highly potent and specific against the tyrosine kinase activity of the epidermal growth factor receptor (EGFR), with a reported IC₅₀ of 25 pM [1] [3].

Q4: I see a discrepancy in purity between different sources. Which should I trust? Different manufacturers may provide slightly different purity grades (e.g., ≥95% vs. ≥99.0%) [1] [2]. It is critical to **consult the Certificate of Analysis (CoA) for your specific lot number** to know the exact purity and analytical data for the material you are using [1] [2].

Troubleshooting Common Issues

- **Problem: Precipitate forms in stock solution after thawing.**
 - **Solution:** Warm the vial gently to room temperature and vortex thoroughly. If the precipitate does not dissolve, briefly sonicate in a water bath. Before use, visually inspect the solution to ensure it is clear and free of particles.
- **Problem: Inconsistent biological activity in repeated experiments.**
 - **Solution:** This often results from degradation due to improper handling.
 - Confirm that stock solutions are stored at **-20°C or below** and are not kept at room temperature for extended periods.
 - **Avoid repeated freeze-thaw cycles.** The practice of aliquoting is crucial to prevent this.
 - Check the age of your stock solution. If it is older than the recommended 1-3 months, prepare a fresh batch [1] [2].
- **Problem: The inhibitor seems to lose efficacy in cell assays.**
 - **Investigation Steps:**
 - **Verify Storage Conditions:** Ensure the powder and stock solutions have been protected from light, as the compound may be light-sensitive [1].
 - **Check Dilution Calculations:** Double-check the dilution scheme to ensure the final concentration in your assay is correct.
 - **Confirm Solvent Tolerance:** Ensure the final concentration of DMSO in your cell culture media is consistent and non-cytotoxic (usually $\leq 0.1\%$).

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References

1. BPIQ-I CAS 174709-30-9 | 203696 [merckmillipore.com]
2. COA of BPIQ-I | Certificate of Analysis [abmole.com]
3. BPIQ-I, CAS 174709-30-9 (17224-1) [szabo-scandic.com]

To cite this document: Smolecule. [BPIQ-I Stability Data and Storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b578945#bpiq-i-stability-in-solution>]

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